Technical Support Center: Recrystallization of 3-Amino-5-(4-bromophenyl)isoxazole

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Compound of Interest	
Compound Name:	*5-(4-Bromophenyl)isoxazol-3-amine*
CAS No.:	*6525-98-0*
Cat. No.:	*B1602353*

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Executive Summary & Core Directive

The Optimal Solvent System:Ethanol (EtOH) / Water (

) Gradient[1][2]

For the purification of 3-Amino-5-(4-bromophenyl)isoxazole (CAS: 6525-98-0), a single-solvent recrystallization using absolute ethanol or a binary solvent system of Ethanol/Water is the authoritative standard.[1][2]

This recommendation is based on the compound's "Push-Pull" physicochemical profile:

- The "Push" (Solubility): The isoxazole core and primary amine (

) form strong hydrogen bonds with ethanol.[1][2]
- The "Pull" (Precipitation): The 4-bromophenyl tail provides significant lipophilicity/aromatic stacking, ensuring the compound becomes insoluble as the ethanol cools or when water (antisolvent) is introduced.[1][2]

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Key Physical Data:

Property	Value	Source
Melting Point	**144–148 °C**	**[1]**
Boiling Point (Predicted)	~426 °C	[1]
pKa (Conjugate Acid)	~1.93 (Weak Base)	[1]

| Crystal Habit | Off-white to light yellow needles/plates | [2] |[1][2]

Standard Operating Procedure (SOP)

Protocol A: The "Cloud Point" Method (Recommended)

Best for: Crude material with purity >85% and distinct colored impurities.[1][2]

Reagents:

- Ethanol (Absolute or 95%)[1][2]
- Deionized Water[1][2]
- Activated Carbon (Optional, for color removal)[1][2]

Workflow:

- Dissolution: Place 1.0 g of crude 3-Amino-5-(4-bromophenyl)isoxazole in a round-bottom flask. Add Ethanol (10 mL).
- Reflux: Heat to reflux (approx. 78–80 °C).[1][2] If the solid does not dissolve completely, add Ethanol in 1 mL increments until a clear solution is obtained.[1][2]
  - Note: Do not exceed 20 mL total solvent per gram.[1][2] If insoluble particles remain, they are likely inorganic salts; filter them out while hot.[1][2]
- Decolorization (Conditional): If the solution is dark orange/brown (oxidation products), add 5% w/w activated carbon.[1][2] Reflux for 5 minutes, then filter through a pre-warmed Celite

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pad.

- The Cloud Point: Remove from heat. While the solution is still near boiling, add warm water dropwise with vigorous stirring until a faint, persistent turbidity (cloudiness) appears.
- Re-solubilization: Add 0.5 mL of hot Ethanol to clear the turbidity.
- Crystallization: Allow the flask to cool slowly to room temperature (25 °C) over 2 hours.
  - Critical: Do not plunge into ice immediately; this traps impurities.[1][2]
- Harvest: Cool to 0–4 °C in an ice bath for 30 minutes. Filter the crystals via vacuum filtration.[1][2] Wash with cold 50% EtOH/Water.[1][2]

Troubleshooting Matrix (Interactive Q&A)

Issue 1: "The Oiling Out" Phenomenon

User Report:"Instead of crystals, a separate oily layer formed at the bottom of the flask as it cooled."

Root Cause: This occurs when the compound separates as a liquid before it crystallizes.[1][2] This happens if the solute's melting point is depressed by impurities to below the boiling point of the solvent mixture, or if the solution is too concentrated (supersaturated) at a temperature where the compound is liquid.[1][2]

Corrective Action:

- Re-heat: Bring the mixture back to a boil until the oil redissolves.
- Dilute: Add 10-15% more Ethanol.
- Seed: Cool very slowly. When the temperature reaches ~60 °C, add a "seed crystal" of pure product to provide a nucleation site.[1][2]

Issue 2: Low Recovery Yield (<50%)

User Report:"The crystals look great, but I lost half my mass."

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Root Cause: The compound is too soluble in the mother liquor, likely due to using too much Ethanol (excessive solvent volume).[1][2]

Corrective Action:

- Concentrate: Rotovap the mother liquor down to 1/3 volume and repeat crystallization (Second Crop).
- Antisolvent Crash: In the future, increase the water ratio in the final cooling stage. Target a final solvent ratio of 1:1 (EtOH:Water).[1][2][3]

Issue 3: Colored Impurities Persist

User Report:"The product is still yellow/brown after crystallization."

Root Cause: Amino-isoxazoles are prone to oxidation, forming diazo-like colored species that co-crystallize with the product.[1][2]

Corrective Action:

- Acid Wash: Dissolve the crude in dilute HCl (the amine will protonate and dissolve in water).[1][2] Extract organic impurities with Ethyl Acetate (discard organic layer).[1][2] Basify the aqueous layer with NaOH to precipitate the free amine.[1][2] Then, perform the Ethanol recrystallization.[1][2][3][4]

Visualizing the Logic

The following decision tree illustrates the critical decision points during the purification process to prevent yield loss and oiling out.

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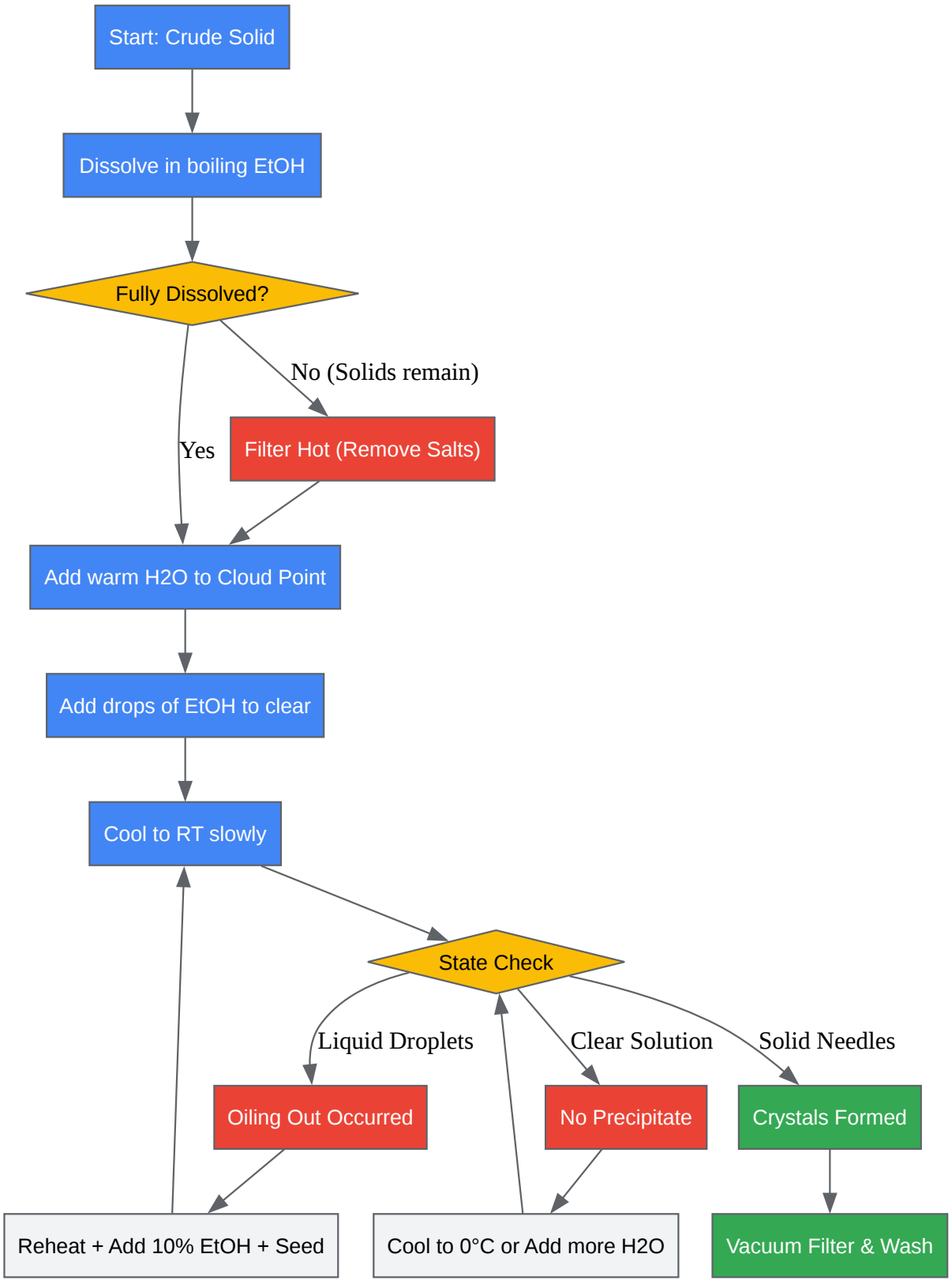

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Caption: Decision matrix for optimizing the recrystallization of 3-Amino-5-(4-bromophenyl)isoxazole, addressing common failure modes like oiling out.

Frequently Asked Questions (FAQ)

Q: Can I use Acetone or Ethyl Acetate? A: Acetone is generally too good a solvent; the compound is highly soluble even at low temperatures, leading to poor recovery.[1][2] Ethyl Acetate/Hexane is a viable alternative (1:3 ratio), but Ethanol/Water typically yields cleaner crystals for amino-isoxazoles due to better removal of polar oxidation byproducts [3].[1][2]

Q: Is this compound heat sensitive? A: Isoxazoles are generally stable, but 3-amino-isoxazoles can possess high-energy N-O bonds.[1][2] While the 5-aryl substituent stabilizes the ring significantly compared to the unsubstituted parent, avoid heating the dry solid above 150 °C. Always dry under vacuum at moderate temperatures (40–50 °C) [4].[1][2]

Q: Why does the literature mention "Benzene" for similar compounds? A: Older literature (pre-1990s) often utilized benzene for isoxazole purification [5].[1][2] However, due to Class 1 solvent toxicity (carcinogenicity), Ethanol is the modern, safer, and equally effective equivalent for this polarity class.[1][2]

References

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